

Inter-laboratory Comparison of Methotrexate Quantification: A Guide for Researchers

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Compound of Interest

Compound Name: Amethopterin-d3

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For researchers, scientists, and drug development professionals, accurate and reproducible quantification of methotrexate (MTX) is critical for therapeutic drug monitoring (TDM) and pharmacokinetic studies. This guide provides an objective comparison of methodologies for methotrexate quantification, with a focus on the use of the isotopically labeled internal standard, **Amethopterin-d3** (Methotrexate-d3). The information presented is compiled from various studies to offer a comprehensive overview of assay performance and experimental protocols.

Data Presentation: Performance of Methotrexate Quantification Assays

The following tables summarize the performance characteristics of various liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of methotrexate in human plasma or serum. These methods often employ an isotopically labeled internal standard, such as Methotrexate-d3, to ensure accuracy and precision.

Table 1: Inter-laboratory and Intra-laboratory Precision of Methotrexate Quantification

Analytical Method	Internal Standard	Inter-laboratory Imprecision (%CV)	Intra-laboratory/Intra-batch Precision (%RSD)	Inter-batch Precision (%RSD)	Reference
Multipoint Internal Calibration (MPIC) LC-MS/MS	¹³ C-labeled MTX variants	6.55 (median)	3.4 - 16.8	11.5 (20-day)	[1]
HPLC-MS/MS	Tinidazole	Not Reported	< 7.67	< 7.67	[2] [3]
LC-MS/MS	MTX- ¹³ C ₂ H ₃	Not Reported	< 8.3	< 8.3	[4] [5]
LC-MS/MS	Isotopically labelled IS	Not Reported	≤ 6	≤ 6	[6] [7]

Table 2: Linearity, Recovery, and Sensitivity of Methotrexate Quantification Methods

Analytical Method	Internal Standard	Linearity Range	Lower Limit of Quantification (LLOQ)	Mean Recovery (%)	Reference
MPIC LC-MS/MS	¹³ C-labeled MTX variants	0.026 - 10.3 μ M	0.017 μ M	93 - 102	[1]
HPLC-MS/MS	Tinidazole	5 - 1000 ng/mL	5 ng/mL	82.20 - 93.98	[2][3]
LC-MS/MS	MTX- ¹³ C ₂ H ₃	Up to 50 μ mol L ⁻¹	25 nmol L ⁻¹	24 (MTX), 57 (7-OH-MTX)	[4][5]
LC-MS/MS	Isotopically labelled IS	Up to ~100 nmol/L	0.1 nmol/L	107	[6][7]
MALDI-isotope dilution MS	Methotrexate-d ₃	Not Specified	1 nmol/l	Not Reported	[8]

Experimental Protocols

The following sections detail generalized experimental protocols for the quantification of methotrexate using LC-MS/MS with an internal standard like **Amethopterin-d3**.

Sample Preparation: Protein Precipitation

A common and straightforward method for sample preparation is protein precipitation.

- To a 100 μ L aliquot of plasma or serum sample, add 20 μ L of the internal standard solution (e.g., **Amethopterin-d3** at 500 ng/mL in a methanol-water solution).[9]
- Add 300 μ L of methanol to precipitate the proteins.[9]
- Vortex the mixture for approximately 3 minutes.[9]
- Centrifuge the mixture at high speed (e.g., 13,600 x g) for 5 minutes.[9]

- Transfer the supernatant for injection into the LC-MS/MS system. For some methods, a dilution step of the supernatant may be required.[9]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Chromatographic Separation:

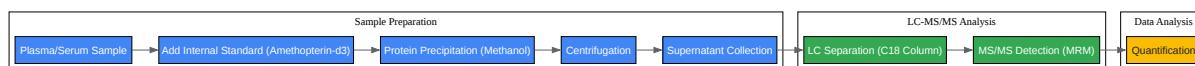
- Column: A C18 reverse-phase column is frequently used for separation (e.g., Agilent ZORBAX C18, 2.1 × 100 mm, 3.5 µm).[9]
- Mobile Phase: A gradient elution is typically employed using a combination of an aqueous solvent (e.g., 0.2% formic acid in water) and an organic solvent (e.g., methanol).[9]
- Flow Rate: A typical flow rate is around 0.3 mL/min.[9]
- Run Time: Modern methods aim for short run times, often under 5 minutes.[10]

Mass Spectrometry Detection:

- Ionization: Electrospray ionization (ESI) in the positive ion mode is commonly used.[4][5]
- Detection Mode: Multiple Reaction Monitoring (MRM) is the preferred mode for quantification due to its high selectivity and sensitivity.[9]
- Mass Transitions: The specific mass transitions monitored are:
 - Methotrexate: m/z 455.1 → 308.1[9]
 - **Amethopterin-d3** (IS): m/z 458.2 → 311.1[9]
 - 7-hydroxy-methotrexate (metabolite): m/z 471.0 → 324.1[9]

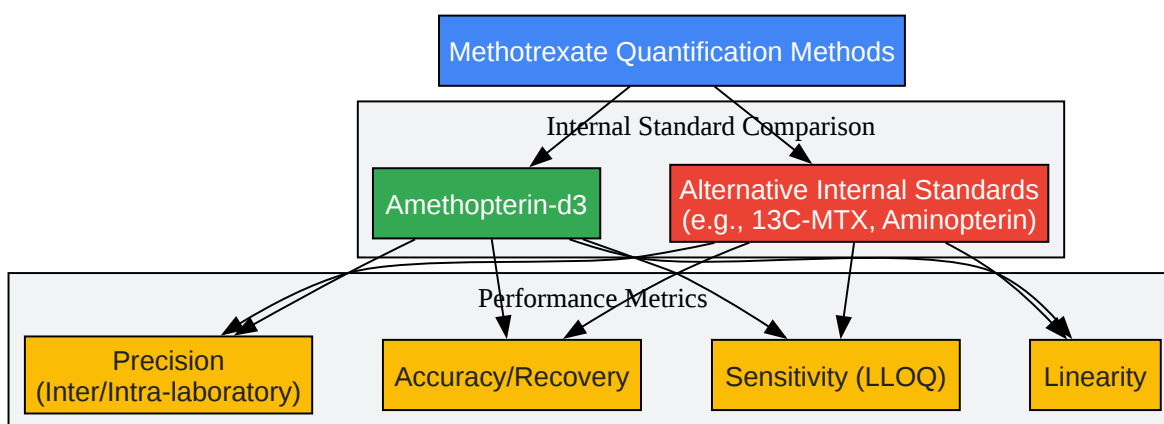
Visualizing the Workflow and Comparison

The following diagrams illustrate the experimental workflow for methotrexate quantification and the logical structure of the method comparison.



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Caption: Experimental workflow for methotrexate quantification.



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Caption: Comparison of methotrexate quantification methods.

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